

Comprehensive Safety and Handling Guide for Sodium 4-hydroxy-2-phenylbutanoate

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Compound of Interest

Compound Name: sodium 4-hydroxy-2-phenylbutanoate

Cat. No.: B6247240

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **sodium 4-hydroxy-2-phenylbutanoate** (also known as Sodium Phenylbutyrate, CAS No. 1716-12-7) in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

Hazard Identification

Safety Data Sheets (SDS) for **sodium 4-hydroxy-2-phenylbutanoate** present conflicting hazard classifications. While some suppliers classify it as non-hazardous, others indicate significant risks[1]. To ensure maximum safety, it is prudent to adhere to the more stringent safety warnings. Always consult the specific SDS provided by your supplier before use.

Summary of Potential Hazards:

Hazard Category	GHS Classification	Hazard Statement	Citations
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed	[1]
Skin Irritation	Category 2	H315: Causes skin irritation	[1][2]
Eye Irritation	Category 2A	H319: Causes serious eye irritation	[1][2][3][4]
Respiratory Irritation	Category 3	H335: May cause respiratory irritation	[1][2]

| Reproductive Toxicity | Category 2 | H361: Suspected of damaging fertility or the unborn child
|[4] |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure. The following table outlines the required equipment for handling **sodium 4-hydroxy-2-phenylbutanoate**.

Required Personal Protective Equipment:

Protection Type	Minimum Requirement	Recommended for Splash/Dust Hazard	Citations
Eye/Face	ANSI Z87.1 compliant safety glasses with side shields.	Tightly fitting chemical safety goggles. Use a face shield in combination with goggles for tasks with a high risk of splashes or dust generation.	[1] [3] [5] [6]
Hand	Chemical-resistant gloves (e.g., Nitrile rubber).	Double-gloving (inner and outer chemical-resistant gloves) for extended handling.	[1] [7] [8]
Body	Standard laboratory coat.	Chemical-resistant apron or coveralls over a lab coat.	[1] [5] [7]

| Respiratory | Not required if handled within a certified chemical fume hood. | A NIOSH-approved air-purifying respirator with a particulate filter if dust cannot be controlled or work is outside a fume hood. | [\[1\]](#)[\[5\]](#)[\[7\]](#) |

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing risk. The following step-by-step guidance outlines the safe handling procedure.

Step 1: Preparation and Engineering Controls

- Designated Area: Conduct all work with **sodium 4-hydroxy-2-phenylbutanoate** in a designated area, such as a chemical fume hood, to ensure adequate ventilation[\[1\]](#)[\[5\]](#).

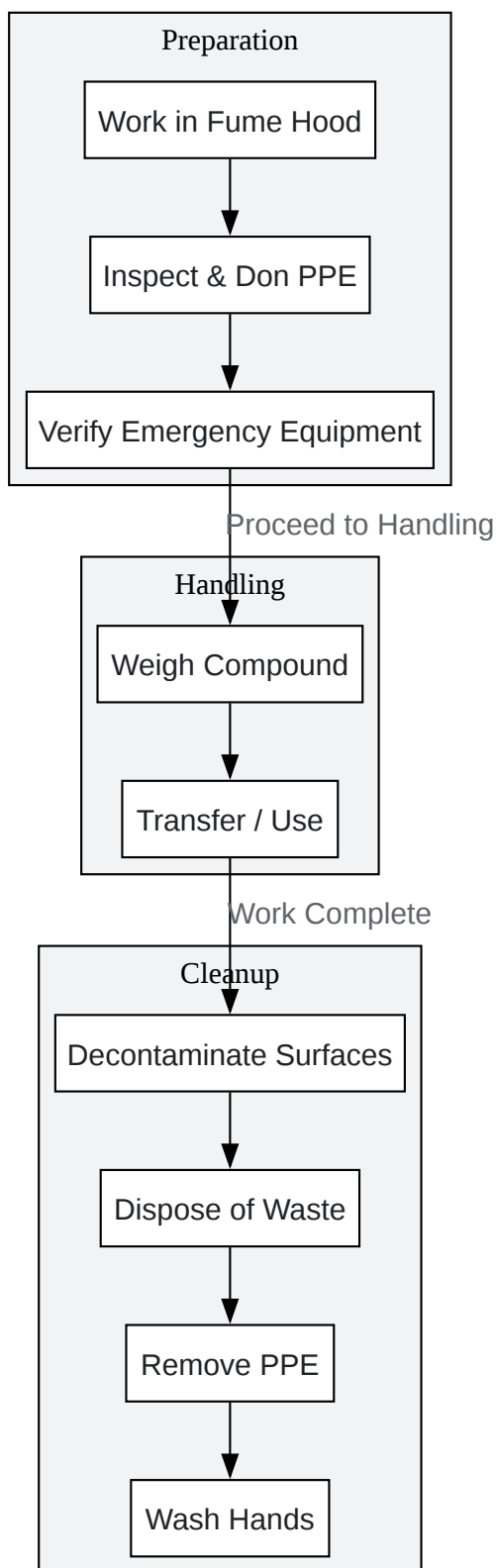
- **Gather Materials:** Assemble all necessary equipment (spatulas, weigh boats, containers, etc.) before handling the chemical.
- **Inspect PPE:** Check all PPE for integrity (e.g., no holes in gloves) before putting it on.
- **Emergency Equipment:** Ensure an eyewash station and safety shower are accessible and unobstructed.

Step 2: Handling the Solid Compound

- **Avoid Dust:** Handle the solid carefully to avoid generating dust^[9]. Use techniques like gentle scooping rather than pouring from a height.
- **Weighing:** If possible, weigh the compound directly within the fume hood. If using an external balance, ensure the container is securely closed during transport.
- **Container Management:** Keep the primary container tightly closed when not in use^{[5][9]}.

Step 3: Post-Handling Procedures

- **Decontamination:** Clean all work surfaces, spatulas, and equipment thoroughly after use.
- **PPE Removal:** Remove gloves and other disposable PPE, turning them inside out to prevent contaminating skin. Dispose of them immediately in the designated waste stream.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after completing the work and removing PPE^{[1][2]}. Do not eat, drink, or smoke in the laboratory area^[1].



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Figure 1. Standard workflow for handling **sodium 4-hydroxy-2-phenylbutanoate**.

Emergency Procedures

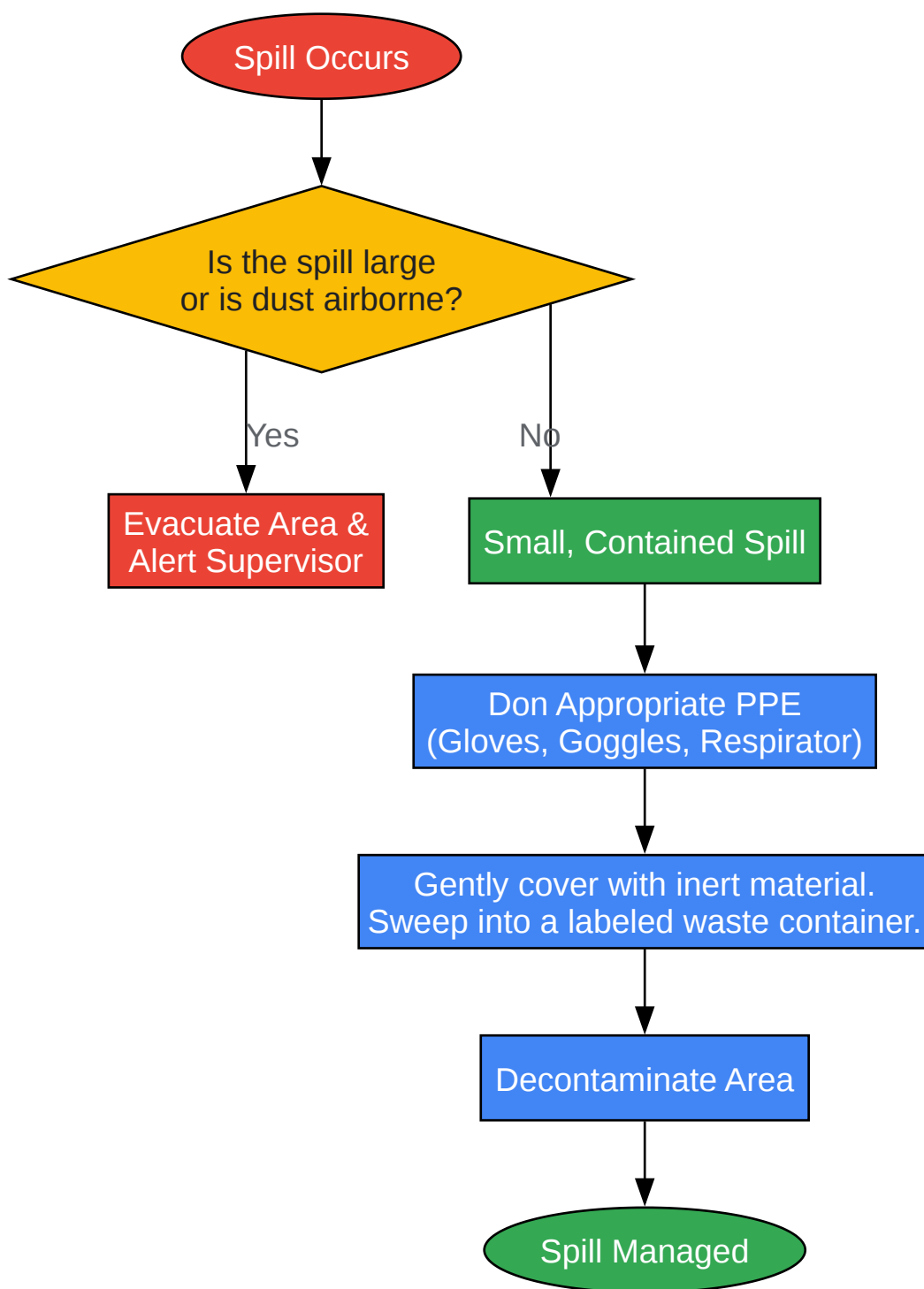
Spill Response

- Evacuate: Alert others in the immediate area and evacuate if the spill is large or if dust is generated.
- Control: Prevent the spread of the dust or solid. Avoid sweeping with a dry broom.
- Clean-up: For small spills, gently cover with an inert absorbent material. Carefully sweep up the material and place it into a sealed, labeled container for disposal[9].
- Ventilate: Ensure the area is well-ventilated.

First Aid Measures

Exposure Route	First Aid Instructions	Citations
Inhalation	Remove the person to fresh air and keep them in a position comfortable for breathing. Seek medical attention if symptoms develop or persist.	[1] [5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.	[1] [5]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1] [3] [5]

| Ingestion | Rinse mouth thoroughly with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention. |[\[1\]](#)[\[5\]](#) |



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Figure 2. Logical workflow for responding to a spill of **sodium 4-hydroxy-2-phenylbutanoate**.

Disposal Plan

Proper disposal of chemical waste is essential to ensure environmental safety and regulatory compliance.

- **Waste Collection:** Dispose of waste residues and contaminated materials in designated, clearly labeled, and sealed containers. Do not mix with other waste streams.
- **Container Disposal:** Handle empty or uncleaned containers as you would the product itself.
- **Regulatory Compliance:** All chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.
- **Environmental Precaution:** Do not allow the product or its containers to enter drains or waterways.

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